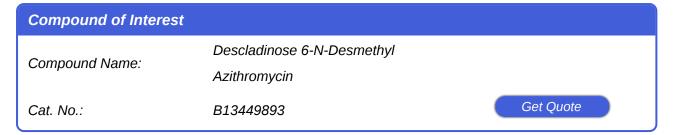


## A Comprehensive Technical Guide to Descladinose 6-N-Desmethyl Azithromycin

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#### **Abstract**

This technical guide provides an in-depth overview of **Descladinose 6-N-Desmethyl Azithromycin**, a known metabolite of the widely-used macrolide antibiotic, azithromycin. While detailed experimental data on this specific metabolite is limited in publicly available literature, this document consolidates the existing information and provides context through data on the parent compound, azithromycin. This guide covers the chemical identity, proposed synthesis, and analytical methodologies, alongside a discussion of the biological context of azithromycin and its metabolites.

### **Chemical Identity**

**Descladinose 6-N-Desmethyl Azithromycin** is a derivative of azithromycin formed by the removal of the cladinose sugar and a methyl group from the desosamine sugar's amino group.

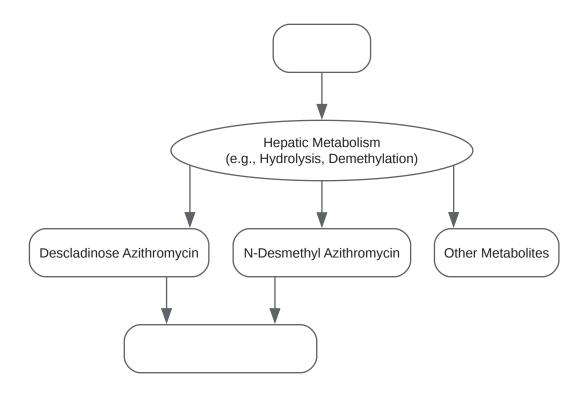


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CAS Number	111247-94-0[1][2]
Molecular Formula	C29H56N2O9[1][2]
Molecular Weight	576.77 g/mol [2][3]
Synonyms	9a-N-Desmethyl-decladinoseazithromycin, Tulathromycin A Impurity 7[1]

# Azithromycin: Metabolism and Formation of Metabolites

Azithromycin undergoes hepatic metabolism to produce several metabolites, which are generally considered to be microbiologically inactive.[4][5] The metabolic pathways include Odemethylation, hydrolysis of the sugar moieties, and hydroxylation of the macrolide ring.[5] **Descladinose 6-N-Desmethyl Azithromycin** is a product of these metabolic transformations.





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Fig 1. Metabolic Pathway of Azithromycin

## **Synthesis and Preparation**

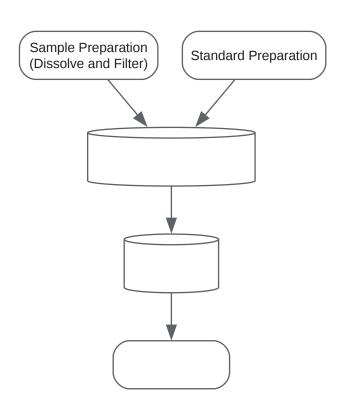
A specific, detailed experimental protocol for the synthesis of **Descladinose 6-N-Desmethyl Azithromycin** is not readily available in the peer-reviewed literature. However, based on the synthesis of related azithromycin impurities and general macrolide chemistry, a potential synthetic workflow can be proposed. This would likely involve two key steps: the selective removal of the cladinose sugar and the N-demethylation of the desosamine moiety.

#### **Proposed Synthetic Workflow**

The synthesis could start from azithromycin, first involving a controlled hydrolysis to remove the cladinose sugar, followed by N-demethylation.







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